

An In-Depth Technical Guide to 1-(4-Methoxyphenyl)cyclobutanecarbonitrile

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Compound of Interest

Compound Name:	1-(4-Methoxyphenyl)cyclobutanecarbonitrile
CAS No.:	29786-45-6
Cat. No.:	B1321512

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Introduction: The Strategic Importance of the Cyclobutane Moiety in Modern Drug Discovery

In the landscape of contemporary medicinal chemistry, the pursuit of novel molecular scaffolds that confer advantageous pharmacokinetic and pharmacodynamic properties is a perpetual endeavor. While aromatic systems have traditionally been a mainstay of drug design, there is a growing appreciation for the role of saturated, three-dimensional structures in improving key drug-like attributes.^[1] The cyclobutane ring, a four-membered carbocycle, has emerged as a particularly compelling structural motif.^{[2][3][4][5][6]} Its inherent puckered conformation introduces a desirable degree of three-dimensionality, moving away from the planarity of many traditional pharmacophores. This can lead to enhanced binding affinity through better complementarity with the topographically complex binding sites of biological targets.^[1]

Furthermore, the replacement of metabolically susceptible groups, such as gem-dimethyl or even aromatic rings, with a cyclobutane moiety can significantly improve metabolic stability, a critical factor in optimizing a drug candidate's pharmacokinetic profile.[3][4] This guide provides a comprehensive technical overview of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**, a compound that embodies the potential of the cyclobutane scaffold. We will delve into its synthesis, physicochemical properties, and potential applications, providing researchers, scientists, and drug development professionals with the foundational knowledge to leverage this and similar structures in their research programs.

Physicochemical Properties and Structural Data

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. The following table summarizes the key identifiers and properties for **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**.

Identifier	Value	Source
CAS Number	29786-45-6	
Molecular Formula	C ₁₂ H ₁₃ NO	
Molecular Weight	187.24 g/mol	
Physical Form	Liquid (at room temperature)	
InChI Key	KKMVJOZLYNVVSK-UHFFFAOYSA-N	

Predicted Spectroscopic Data

While a comprehensive set of experimentally derived spectra for **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** is not readily available in the public domain, we can predict the key spectroscopic features based on its structure and data from analogous compounds.

- ¹H NMR (predicted): The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the 4-methoxyphenyl group, likely as two doublets in the range of δ 6.8-7.5 ppm. The methoxy group will present as a singlet at approximately δ 3.8 ppm. The

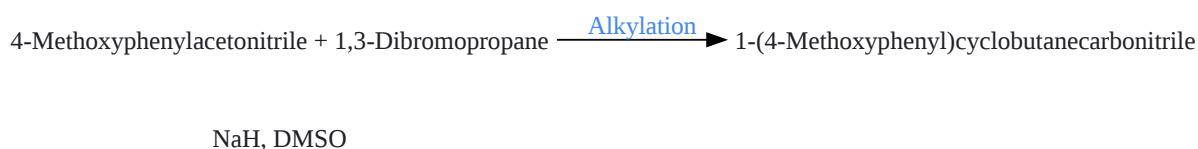
protons of the cyclobutane ring will appear as multiplets in the upfield region, likely between δ 2.0-3.0 ppm.

- ^{13}C NMR (predicted): The carbon NMR spectrum will show a signal for the nitrile carbon around 120-125 ppm. The aromatic carbons will appear in the δ 114-160 ppm region, with the carbon attached to the methoxy group being the most downfield. The quaternary carbon of the cyclobutane ring will be in the δ 40-50 ppm range, and the other cyclobutane carbons will be further upfield. The methoxy carbon will have a signal around δ 55 ppm.
- IR Spectroscopy (predicted): The infrared spectrum will be characterized by a sharp, medium-intensity peak around 2240 cm^{-1} corresponding to the $\text{C}\equiv\text{N}$ stretch of the nitrile group. Strong C-O stretching bands for the methoxy group will be present in the $1250\text{-}1000\text{ cm}^{-1}$ region. Aromatic C-H and C=C stretching vibrations will be observed in the $3100\text{-}3000\text{ cm}^{-1}$ and $1600\text{-}1450\text{ cm}^{-1}$ regions, respectively.

Synthesis of 1-(4-Methoxyphenyl)cyclobutanecarbonitrile: A Proposed Protocol

A robust and scalable synthetic route is paramount for the utility of any chemical intermediate. While a specific, peer-reviewed protocol for the synthesis of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** is not widely published, a highly plausible and efficient method can be adapted from the well-documented synthesis of its chloro-analog, 1-(4-chlorophenyl)cyclobutanecarbonitrile, a key intermediate in the production of the anti-obesity drug sibutramine. This proposed synthesis involves the alkylation of (4-methoxyphenyl)acetonitrile with 1,3-dibromopropane.

Reaction Scheme



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Caption: Proposed synthesis of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**.

Detailed Experimental Protocol (Proposed)

This protocol is adapted from the synthesis of 1-(4-chlorophenyl)-1-cyclobutyl cyanide.

Materials:

- (4-Methoxyphenyl)acetonitrile
- 1,3-Dibromopropane
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Dimethyl sulfoxide (DMSO)
- Isopropyl alcohol (IPA)
- Diethyl ether
- Water
- Celite™

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, add sodium hydride (1.1 equivalents) to anhydrous DMSO.
- **Addition of Starting Material:** Under a nitrogen atmosphere, a solution of (4-methoxyphenyl)acetonitrile (1 equivalent) and 1,3-dibromopropane (1.2 equivalents) in anhydrous DMSO is added dropwise to the stirred suspension of sodium hydride at room temperature (20-25 °C).
- **Reaction:** The reaction mixture is stirred at room temperature for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Quenching:** Upon completion, the reaction is carefully quenched by the slow, dropwise addition of isopropyl alcohol, followed by the addition of water.
- **Work-up:** The mixture is filtered through a pad of Celite™ to remove inorganic salts. The filter cake is washed with diethyl ether. The combined filtrate is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with water and brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**.

The Role in Drug Discovery and Development: Field-Proven Insights

The true value of a chemical entity like **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** lies in its potential applications, particularly in the realm of drug discovery. The incorporation of the cyclobutane ring is a strategic choice to enhance the three-dimensional character of a molecule, which is increasingly recognized as a key factor for improving pharmacological properties and achieving clinical success.^[1]

Bioisosteric Replacement and Conformational Rigidity

The cyclobutane moiety can serve as a bioisostere for other common chemical groups. For instance, it can replace a gem-dimethyl group, maintaining a similar steric profile while potentially improving metabolic stability and solubility.^{[3][4]} Its rigid, puckered structure also provides conformational constraint, which can lock a flexible molecule into its bioactive conformation, thereby reducing the entropic penalty upon binding to its target and potentially increasing potency.^{[2][4]}

Potential as a Precursor for Novel Therapeutics

Given its structural similarity to the core of the antidepressant drug venlafaxine, **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** represents a valuable starting point for the synthesis of novel central nervous system (CNS) agents. The nitrile group can be readily

converted to an amine, which can then be further functionalized to explore a range of pharmacological targets.



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Caption: Potential synthetic utility for novel drug candidates.

The exploration of derivatives of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** could lead to the discovery of new chemical entities with improved efficacy, selectivity, and pharmacokinetic profiles for a variety of neurological and psychiatric disorders.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Precautionary Statements: P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Pictograms: GHS07 (Exclamation mark).

It is imperative to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Conclusion

1-(4-Methoxyphenyl)cyclobutanecarbonitrile stands as a compelling example of a modern building block for drug discovery. Its key structural feature, the cyclobutane ring, offers a strategic advantage in the design of molecules with enhanced three-dimensionality and improved metabolic stability. While this guide has provided a comprehensive overview of its

properties and a proposed synthetic route, the full potential of this compound remains to be explored. It is our hope that this technical guide will serve as a valuable resource for researchers and scientists, empowering them to unlock the potential of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** and other cyclobutane-containing molecules in the development of the next generation of therapeutics.

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